

Personal protective equipment for handling O-(4-Methoxybenzyl)hydroxylamine

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Compound of Interest

Compound Name: O-(4-Methoxybenzyl)hydroxylamine

Cat. No.: B1330197

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Essential Safety and Handling Guide for O-(4-Methoxybenzyl)hydroxylamine

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **O-(4-Methoxybenzyl)hydroxylamine** and its hydrochloride salt. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

Chemical Safety and Properties

O-(4-Methoxybenzyl)hydroxylamine hydrochloride is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation. It is also harmful if swallowed.^{[1][2][3]} Below is a summary of its key characteristics.

Property	Value
Molecular Formula	C8H11NO2 (base), C8H12ClNO2 (hydrochloride salt)[1][4]
Molecular Weight	153.18 g/mol [1][4]
Appearance	Solid
Storage Temperature	2-8°C, in an inert atmosphere[5]
Hazard Statements	H302: Harmful if swallowed[1][5]
	H315: Causes skin irritation[1][3]
	H319: Causes serious eye irritation[1][3]
	H335: May cause respiratory irritation[1][3]
Signal Word	Danger[5]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory to ensure safety when handling **O-(4-Methoxybenzyl)hydroxylamine**.

Core PPE Requirements

- **Eye and Face Protection:** Chemical splash goggles that meet the ANSI Z.87.1 standard are required. A face shield should be worn over safety glasses, especially when there is a risk of splashing or exothermic reactions.[6]
- **Hand Protection:** Wear compatible chemical-resistant gloves.[5] Disposable nitrile gloves can offer initial protection, but it is crucial to consult the glove manufacturer's resistance guide for prolonged use.[6] Gloves should be inspected before each use and replaced immediately upon contamination.[6]
- **Body Protection:** A lab coat should be worn and fully buttoned.[6] For larger quantities or when there is a significant risk of splashing, chemical-resistant overalls or a Tyvek suit is recommended.[7]

- Footwear: Closed-toe and closed-heel shoes that cover the entire foot are mandatory.[6]
- Respiratory Protection: If working outside of a certified chemical fume hood or if dust generation is likely, a NIOSH-approved respirator is required.[3][6] For nuisance levels of dust, a type N95 (US) or type P1 (EN143) dust mask may be sufficient.[3]

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation:
 - Before handling, ensure that a safety shower and eye wash station are readily accessible. [5]
 - Work in a well-ventilated area, preferably within a certified chemical fume hood.[2][5]
 - Don all required personal protective equipment as outlined above.
 - Have a spill kit readily available.
- Handling:
 - Avoid the formation of dust and aerosols.[8]
 - Avoid breathing dust, fumes, or vapors.[3][5]
 - Prevent contact with skin and eyes.[5][8]
 - Use spark-proof tools and explosion-proof equipment if necessary.[8]
 - Keep the container tightly closed when not in use.[2][5]
- Storage:
 - Store in a cool, dry place in a tightly sealed container.[2]
 - Store at a temperature between 2°C - 8°C.[5]

- Store away from incompatible materials and oxidizing agents.[2]

Disposal Plan

- Waste Classification: This substance is classified as hazardous waste.[1]
- Disposal Procedure:
 - Dispose of the chemical and its container in accordance with local, regional, and national regulations.[1][5]
 - Do not allow the chemical to enter drains or the soil.[5][8]
 - Contaminated packaging should be disposed of at a hazardous or special waste collection point.[1]

Emergency Procedures

First Aid Measures

- If Swallowed: Rinse the mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[1][5]
- If on Skin: Wash with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice. Remove contaminated clothing and wash it before reuse.[1][7][9]
- If in Eyes: Rinse cautiously with water for several minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[1][3][5]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration.[1][5]

Spill Response Workflow

In the event of a spill, follow the workflow outlined below to ensure a safe and effective cleanup.



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